

3-Hydroxy-2-phenylacrylonitrile molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Hydroxy-2-phenylacrylonitrile

Cat. No.: B7884630

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In-depth Technical Guide: 3-Hydroxy-2-phenylacrylonitrile

Audience: Researchers, scientists, and drug development professionals.

This guide provides core technical data on **3-Hydroxy-2-phenylacrylonitrile**, a compound of interest in organic synthesis and pharmaceutical research.

Core Molecular Data

The fundamental molecular properties of **3-Hydroxy-2-phenylacrylonitrile** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C ₉ H ₇ NO ^{[1][2]}
Molecular Weight	145.16 g/mol ^{[1][2][3]}

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical name, its empirical formula, and its calculated molecular weight.

3-Hydroxy-2-phenylacrylonitrile

Molecular Formula
 C_9H_7NO

Calculated From

Molecular Weight
145.16 g/mol[Click to download full resolution via product page](#)Core properties of **3-Hydroxy-2-phenylacrylonitrile**.**Need Custom Synthesis?**

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References

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Phone: (601) 213-4426

Email: info@benchchem.com